

Operational Guide: Safe Disposal of 3-(8-Quinoliny)-L-alanine[1][2]

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Compound of Interest

Compound Name: 3-(8-Quinoliny)-L-alanine

CAS No.: 137940-23-9

Cat. No.: B142443

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Part 1: Executive Hazard Assessment

Do not treat **3-(8-Quinoliny)-L-alanine** as a standard amino acid. While the alanine backbone suggests biological safety, the 8-quinoliny moiety dictates the safety profile.[1][2] This compound acts as a bidentate chelator and carries the toxicological burden of the quinoline ring system.[2]

The "Why" Behind the Protocol

- **Toxicological Vector:** Quinoline and its derivatives are classified as possible human carcinogens (Group 2B) and mutagens.[2] The disposal pathway must prevent any release into water systems or contact with soil.[2]
- **Chelation Risk (The Hidden Hazard):** This molecule is designed to bind metal ions.[2] **Crucial:** Do not mix this waste with "Heavy Metal Waste" streams intended for precipitation treatment.[2] The chelating agent will keep metals in solution, potentially causing downstream treatment failures and regulatory violations.[2]

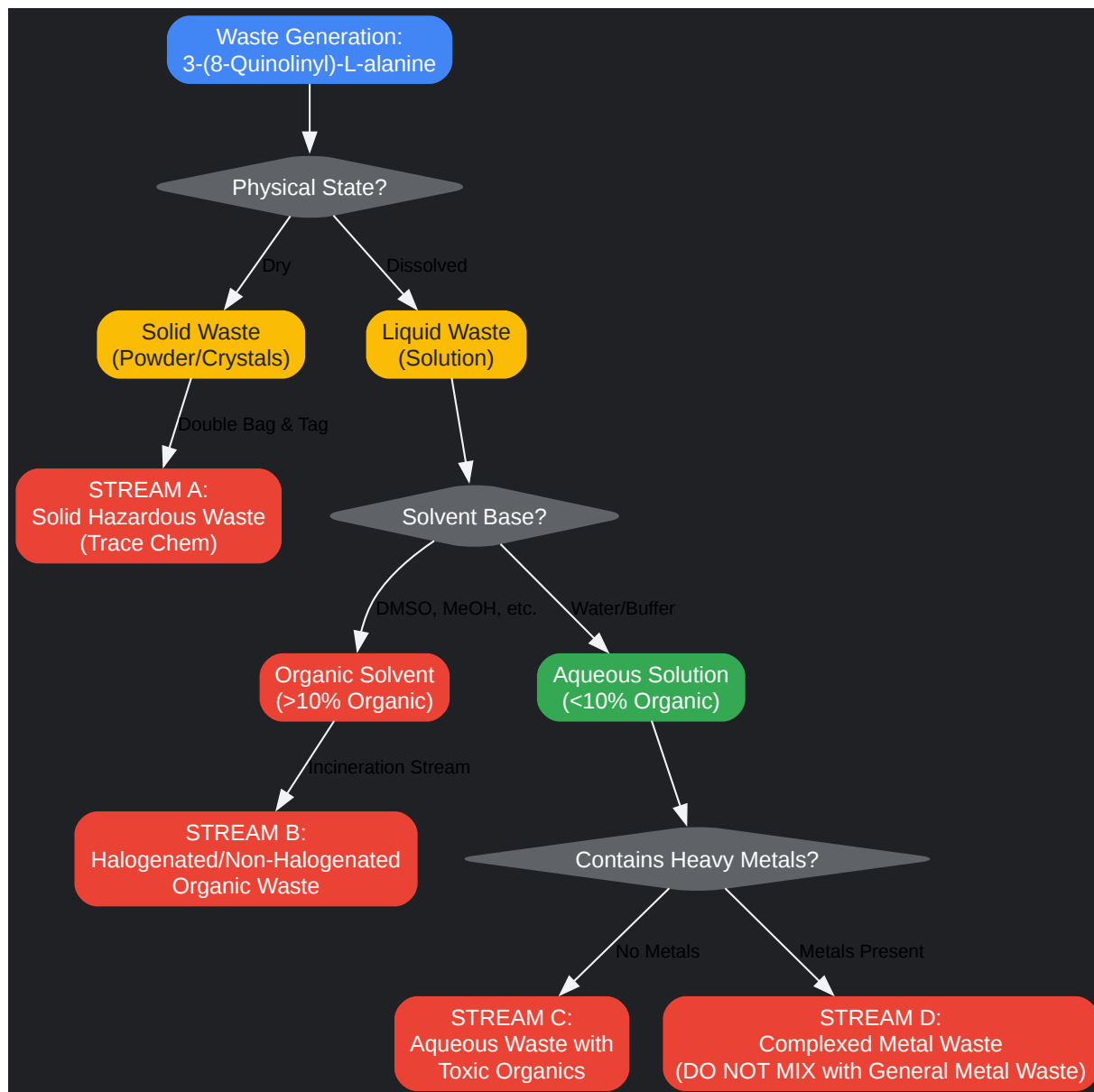
- Environmental Persistence: Quinolines are harmful to aquatic life with long-lasting effects.[2]
[3] Drain disposal is strictly prohibited.[2]

Part 2: Physical & Chemical Profile for Disposal

Property	Specification	Operational Implication
CAS Number	137940-23-9 (Generic Analog)	Use for waste manifesting.[1] [2][4]
Hazard Class	Irritant / Potential Carcinogen	Handle as "High Hazard" organic solid.[1][2]
Solubility	pH-dependent (Amphoteric)	Soluble in dilute acids/bases; sparingly soluble in neutral water.[1]
Reactivity	Incompatible with Strong Oxidizers	Risk of exothermic reaction.[1] [2] Segregate strictly.
RCRA Status	U190 (Quinoline) Context	While the derivative may not be explicitly listed, Best Practice dictates managing it as U-listed hazardous waste. [1][2]

Part 3: Waste Segregation & Decision Matrix

The following decision matrix outlines the logical flow for categorizing this specific waste.



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Figure 1: Waste Segregation Logic Flow.[1][2] Note the critical separation of complexed metal waste (Stream D) to prevent interference with standard precipitation protocols.

Part 4: Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicable for: Expired reagents, spill cleanup residues, contaminated weighing boats.[1][2]

- PPE Requirement: Nitrile gloves (double gloving recommended), lab coat, safety goggles, and N95 dust mask or fume hood operation.[2]
- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**3-(8-Quinoliny)-L-alanine**"[1][2][5][6]
 - Hazards: "Toxic," "Irritant."[2]
- Storage: Store in a satellite accumulation area away from oxidizers (e.g., nitrates, perchlorates).[2]
- Disposal: Hand off to EHS for incineration.[2][7]

Protocol B: Liquid Waste (Solutions)

Applicable for: Reaction mixtures, mother liquors, washing solvents.[1][2]

- pH Check: Ensure the solution pH is between 5 and 9 to prevent container corrosion, unless using specific acid/base waste streams.[2]
- Solvent Segregation:
 - If in Organic Solvent (DMSO, Methanol): Pour into "Organic Waste" carboy.[2] Distinguish between Halogenated and Non-Halogenated based on the co-solvent.[2]
 - If in Aqueous Buffer: Pour into "Aqueous Waste with Toxic Organics." [2]
 - CRITICAL WARNING: If the solution contains metal ions (Cu, Zn, Fe) and this compound, label clearly as "Aqueous Waste - Chelated Metals." Do not pour into general inorganic acid waste, as the chelate prevents metal precipitation.[2]

- Triple Rinse: Triple rinse empty supply bottles with a compatible solvent; add rinsate to the liquid waste container.[2] Deface the original label and dispose of the bottle as regular glass trash (if permitted) or solid chemical waste.

Part 5: Emergency Response (Spills)

In the event of a powder spill outside primary containment:

- Isolate: Evacuate the immediate area (radius of 3 meters).[2]
- Protect: Don PPE (Gloves, Goggles, N95/Respirator).[2][3]
- Contain: Gently cover the spill with damp paper towels to prevent dust generation.[2]
- Clean:
 - Scoop up material using a plastic dustpan or card.[2]
 - Clean the surface with a soap/water solution, followed by an ethanol wipe.[2]
 - Verification: Use a UV lamp (365 nm) to check for fluorescence. 8-quinolinyl derivatives are often fluorescent; residual glow indicates incomplete cleanup.[2]
- Dispose: Place all cleanup materials into Stream A (Solid Hazardous Waste).

Part 6: Regulatory & Compliance Reference

Regulatory Body	Code/Section	Relevance
EPA (USA)	40 CFR 261.33	Quinoline is a U-Listed Waste (U190).[1] While derivatives are not automatically U-listed, the "Mixture Rule" or "Derived-From Rule" often compels treating them with equal severity [1].[2]
GHS	Category 2 (Mutagen)	Mandates specific labeling and "Cradle-to-Grave" tracking.[1] [2]
DOT	UN 2811	Likely transport classification: "Toxic solid, organic, n.o.s." [1] [2] (if pure) [2].[2]

References

- United States Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[2] RCRA Orientation Manual.[2] Available at: [\[Link\]](#)
- PubChem. Compound Summary: **3-(8-Quinoliny)-L-alanine**. [2][5][6] National Library of Medicine.[2] Available at: [\[Link\]](#)

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